

Synthesis of Cyclopentyl phenylacetate from cyclopentanol and phenylacetic acid

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Compound of Interest

Compound Name: Cyclopentyl phenylacetate

Cat. No.: B14743938

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Application Notes and Protocols: Synthesis of Cyclopentyl Phenylacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the synthesis of **cyclopentyl phenylacetate** from cyclopentanol and phenylacetic acid via Fischer-Speier esterification. Detailed experimental protocols, a summary of all quantitative data, and relevant safety information are presented. The potential applications of this compound in medicinal chemistry and drug development are also discussed, highlighting the role of the cyclopentyl moiety and the ester linkage in modifying the pharmacokinetic and pharmacodynamic properties of bioactive molecules.

Introduction

Esterification is a fundamental reaction in organic synthesis, widely employed in the pharmaceutical industry to produce a vast array of therapeutic agents. Esters are often utilized as prodrugs to enhance the bioavailability of parent molecules by improving their lipophilicity and membrane permeability. The synthesis of **cyclopentyl phenylacetate** serves as an excellent example of a straightforward and efficient esterification reaction.





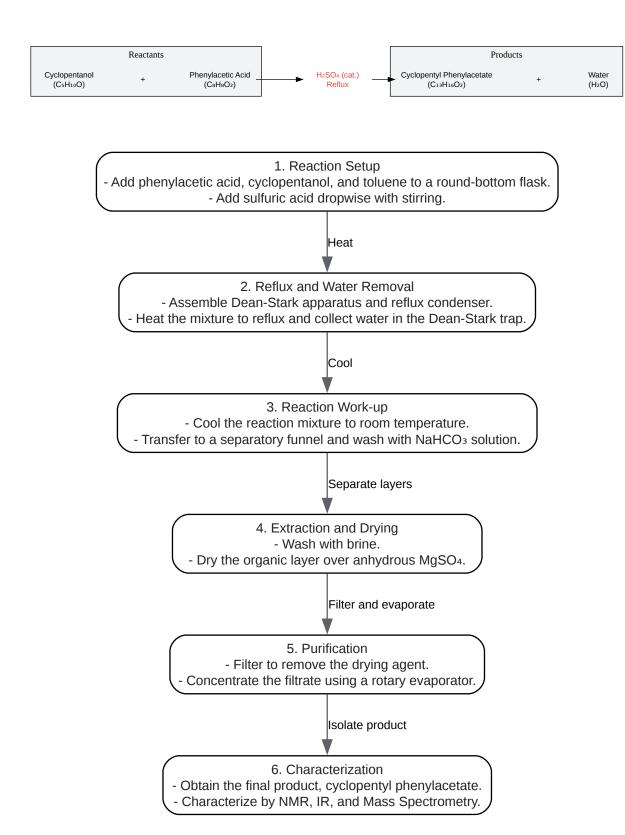


Cyclopentyl phenylacetate is a chemical compound with potential applications in medicinal chemistry. The phenylacetic acid moiety is a substructure found in various biologically active compounds, while the cyclopentyl group can influence the molecule's conformational rigidity and lipophilicity, which are critical parameters in drug design. This application note details a robust and reproducible protocol for the synthesis, purification, and characterization of **cyclopentyl phenylacetate**.

Reaction Scheme

The synthesis of **cyclopentyl phenylacetate** is achieved through the acid-catalyzed Fischer-Speier esterification of cyclopentanol and phenylacetic acid. The reaction is reversible and is driven to completion by removing the water produced during the reaction.





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 To cite this document: BenchChem. [Synthesis of Cyclopentyl phenylacetate from cyclopentanol and phenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14743938#synthesis-of-cyclopentyl-phenylacetatefrom-cyclopentanol-and-phenylacetic-acid]

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